

# 2-Methylanisole safety, handling, and storage precautions

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## Compound of Interest

Compound Name: 2-Methylanisole

Cat. No.: B146520

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An In-depth Technical Guide to the Safety, Handling, and Storage of **2-Methylanisole**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **2-Methylanisole** (CAS No. 578-58-5), tailored for laboratory and drug development settings. The following sections detail the physical and chemical properties, hazard identification, safety precautions, and emergency procedures associated with this compound.

## Chemical and Physical Properties

**2-Methylanisole**, also known as 1-methoxy-2-methylbenzene, is a colorless to pale yellow liquid with a distinct sweet, floral odor.<sup>[1][2][3]</sup> It is used as a fragrance ingredient, a flavoring agent, and a 'green' solvent in various industrial and laboratory applications.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of **2-Methylanisole**

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	
Molecular Weight	122.16 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Sweet, floral, pungent	
Boiling Point	170-172 °C (338-342 °F)	
Melting Point	-34.1 °C	
Flash Point	51.3 °C (125.6 °F) - closed cup	
Density	0.985 g/mL at 25 °C	
Vapor Pressure	1.5 mmHg at 25 °C	
Water Solubility	Insoluble/Immiscible	
Solubility in other solvents	Soluble in alcohol, ether, and oils	
log Pow (Octanol/Water Partition Coefficient)	2.74	
Refractive Index	n <sub>20</sub> /D 1.516	

## Hazard Identification and Classification

**2-Methylanisole** is classified as a flammable liquid. While comprehensive toxicological data is not available, it is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.

Table 2: GHS Hazard Classification for **2-Methylanisole**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed

Source:

NFPA 704 Diamond:

- Health (Blue): 0 - Poses no health hazard, no precautions necessary.
- Flammability (Red): 2 - Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
- Instability/Reactivity (Yellow): 0 - Normally stable, even under fire exposure conditions, and is not reactive with water.
- Special (White): None

## Safe Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety in the laboratory.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.
- Ensure eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Body Part	Protection	Standards/Specifications
Eyes/Face	Safety glasses with side-shields or a face shield.	NIOSH (US) or EN 166 (EU) approved.
Skin	Chemical-resistant gloves (e.g., PVC), lab coat, and other protective clothing.	Inspect gloves before use.
Respiratory	An air-purifying respirator with an appropriate filter (e.g., type ABEK) may be necessary if ventilation is inadequate or exposure limits are exceeded.	NIOSH (US) or CEN (EU) approved.

Sources:

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in laboratory areas.
- Wash hands thoroughly after handling and before breaks.
- Ground and bond containers when transferring material to prevent static discharge.

## Storage and Disposal

### Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.
- Keep containers tightly closed and sealed upright to prevent leakage.
- Store in a flammables-area.
- Incompatible with strong oxidizing agents.

## Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains.
- Empty containers may retain product residue and can be hazardous.

## Emergency Procedures

### First Aid Measures

Table 4: First Aid Procedures for **2-Methylanisole** Exposure

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Sources:

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam for small fires. Water spray can be used to cool containers.
- Unsuitable Extinguishing Media: Large amounts of water are ineffective.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Remove all sources of ignition. Avoid breathing vapors and ensure adequate ventilation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or waterways.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment during cleanup.

## Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Methylanisole** are not readily available in the public domain. However, a generalized workflow for assessing the acute oral toxicity of a similar chemical in a research setting is provided below. This is a representative protocol and should be adapted based on specific institutional guidelines and regulatory requirements.

## Generalized Protocol for Acute Oral Toxicity Study

This protocol is based on OECD Guideline 420 for the Acute Oral Toxicity - Fixed Dose Procedure.

Objective: To determine the acute oral toxicity of **2-Methylanisole**.

#### Materials:

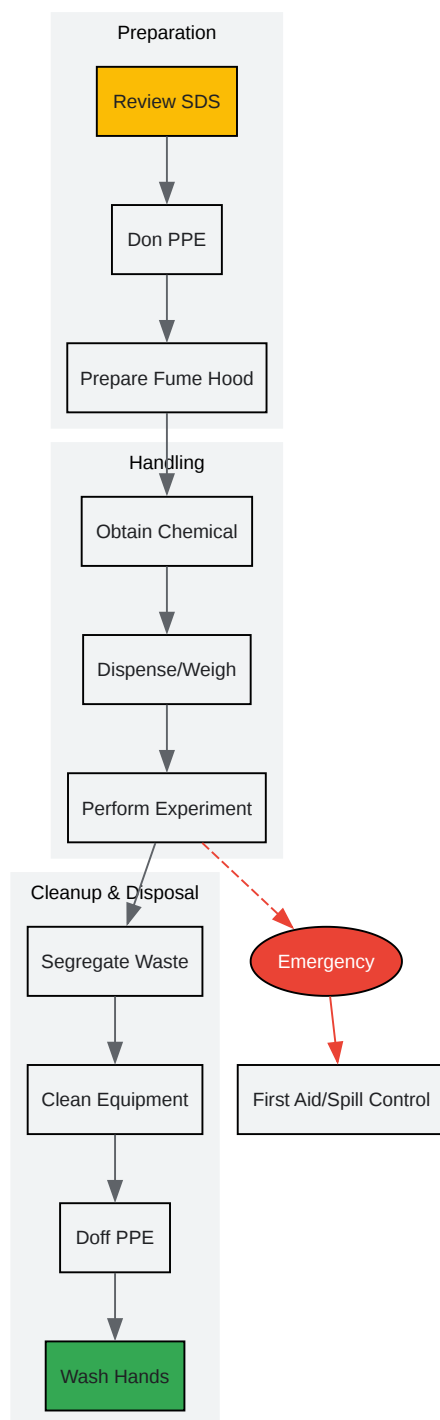
- **2-Methylanisole**
- Vehicle for administration (e.g., corn oil)
- Test animals (e.g., female rats)
- Oral gavage needles
- Cages with appropriate bedding
- Calibrated balance

#### Methodology:

- **Animal Acclimatization:** Acclimate animals to laboratory conditions for at least 5 days.
- **Dose Preparation:** Prepare the appropriate dose concentrations of **2-Methylanisole** in the selected vehicle.
- **Administration:** Administer a single oral dose of **2-Methylanisole** to the animals using a gavage needle.
- **Observation:** Observe the animals for clinical signs of toxicity immediately after dosing and periodically for at least 14 days.
- **Data Collection:** Record all signs of toxicity, including changes in skin, fur, eyes, and behavior. Record body weights prior to dosing and at regular intervals thereafter. Record any mortalities.
- **Necropsy:** At the end of the observation period, perform a gross necropsy on all surviving animals.
- **Data Analysis:** Analyze the data to determine the LD50 (if applicable) and identify any target organs of toxicity.

## Visualizations

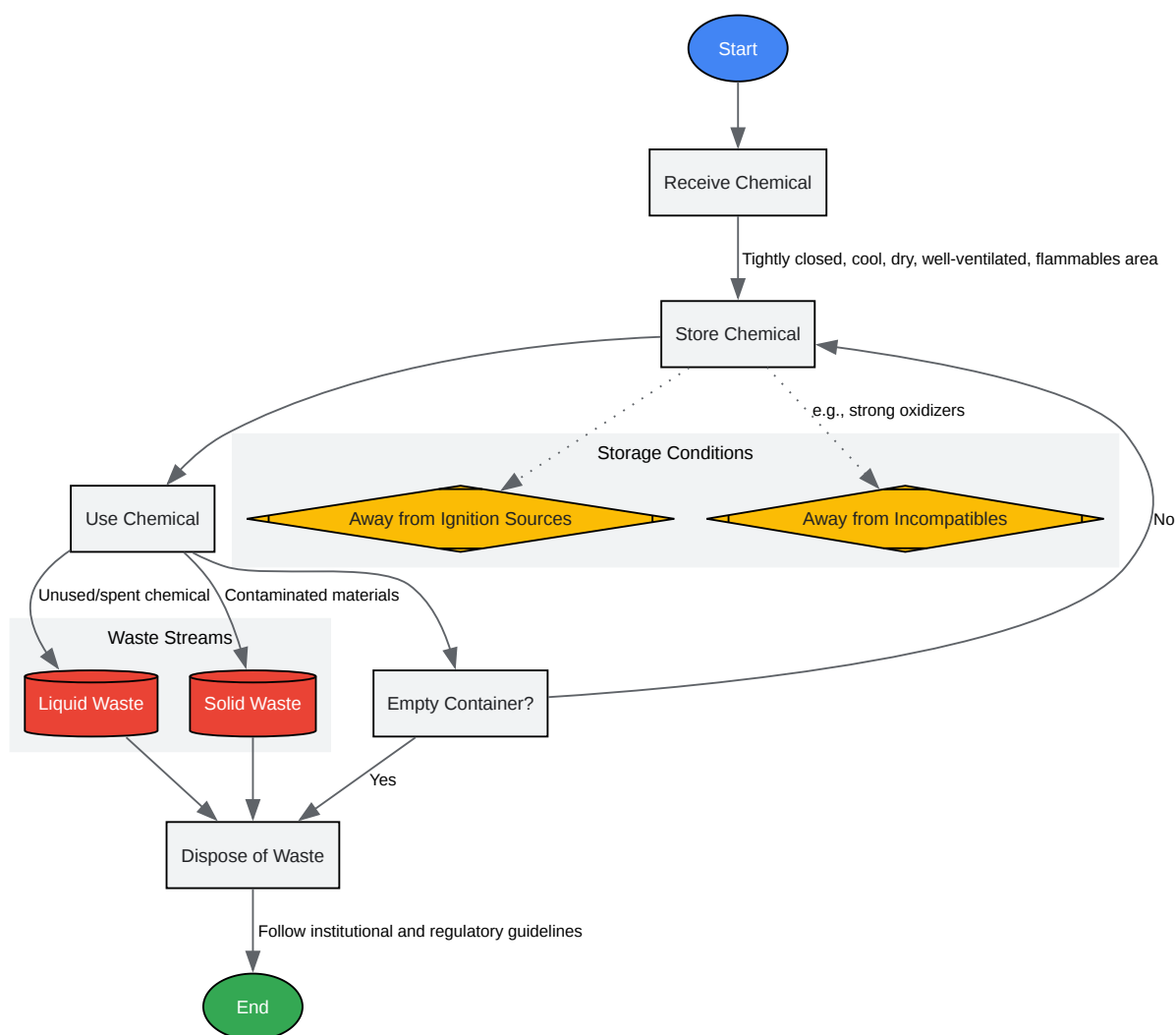
## Safe Handling Workflow



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Caption: Workflow for the safe handling of **2-Methylanisole** in a laboratory setting.

## Storage and Disposal Logic



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## References

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